

Navigating the Safety and Handling of PYR14-TFSI: An In-depth Technical Guide

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Compound of Interest

Compound Name: PYR14-TFSI

CAS No.: 223437-11-4

Cat. No.: B1250298

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data sheet (MSDS) for 1-butyl-1-methylpyrrolidinium bis(trifluoromethylsulfonyl)imide (**PYR14-TFSI**), a room-temperature ionic liquid with significant applications in electrochemical energy storage and organic synthesis. This document synthesizes critical safety information, physicochemical properties, and handling protocols to ensure its safe and effective use in a laboratory setting.

Chemical Identity and Physicochemical Properties

PYR14-TFSI is a hydrophobic ionic liquid known for its wide electrochemical window and high viscosity.^[1] Its fundamental properties are summarized below.

Property	Value	Reference
Molecular Formula	C11H20F6N2O4S2	[2][3]
Molecular Weight	422.41 g/mol	[2][3]
CAS Number	223437-11-4	[1][2][4]
Appearance	Colorless to light yellow liquid	[1][4]
Density	1.378 - 1.4 g/cm ³	[1][5]
Melting Point	-18 °C	[5]
Flash Point	> 110 °C (> 230 °F)	[5]
Solubility	Miscible with methanol, acetonitrile, acetone, dichloromethane, and dimethyl sulfoxide. Immiscible with water and diethyl ether.	[6]
Vapor Density	No data available	[4]
Odor	No data available	[4]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **PYR14-TFSI** is classified with the following hazards:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory system)	3	H335: May cause respiratory irritation

GHS Pictogram:

 alt text

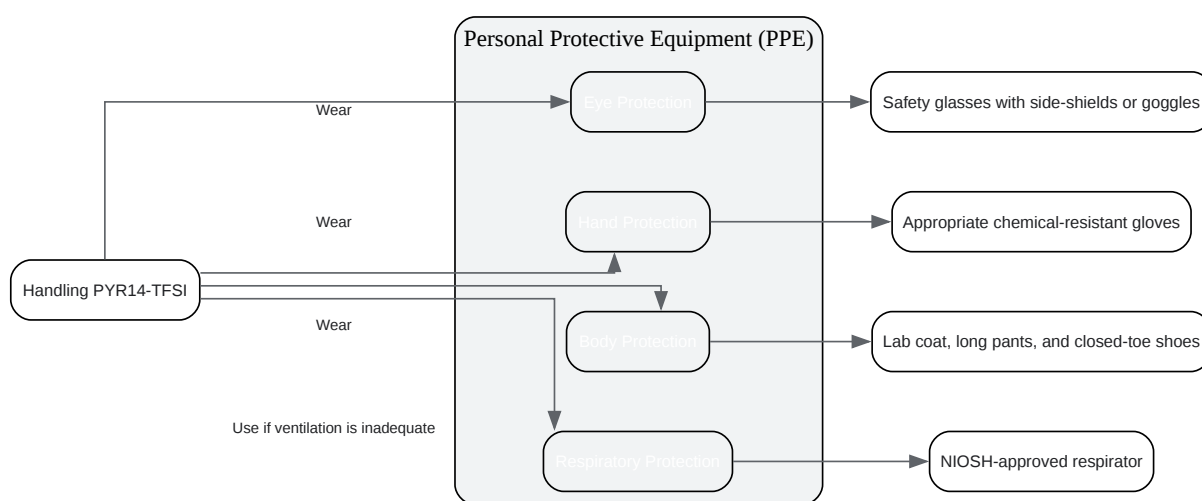
Signal Word: Warning[4][7]

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **PYR14-TFSI**.

Personal Protective Equipment (PPE):

A general guideline for PPE selection when handling **PYR14-TFSI** is outlined below.



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Caption: Recommended PPE for handling **PYR14-TFSI**.

Storage Conditions:

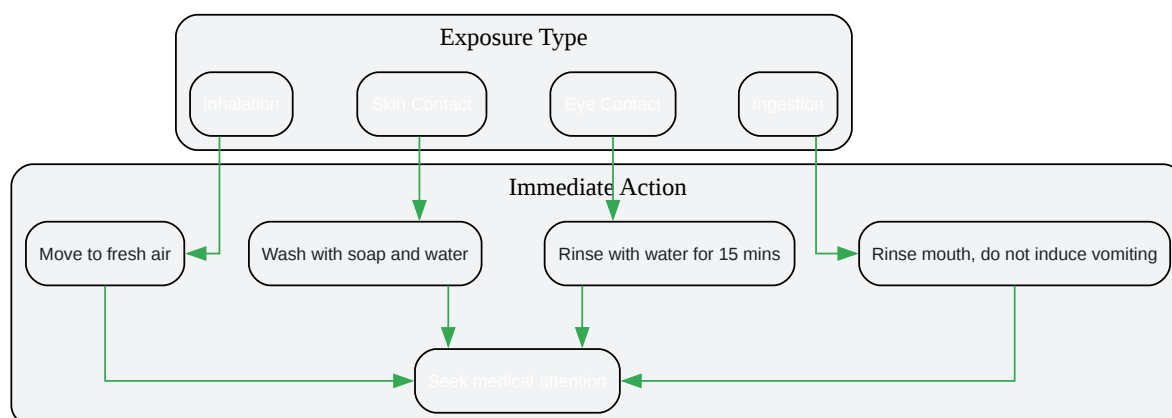
Store in a cool, dry, and well-ventilated area.[5] Keep containers tightly closed to prevent moisture absorption, as the substance is moisture-sensitive.[1][6] It should be stored away from strong oxidizing agents.[2] For long-term storage in solvent, it is recommended to store at -80°C for up to 6 months or -20°C for up to 1 month.[1]

Emergency Procedures

In the event of an emergency, follow these established protocols.

First Aid Measures

A systematic approach to first aid after exposure to **PYR14-TFSI** is crucial.



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Caption: First aid procedures for **PYR14-TFSI** exposure.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.[2][4]
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a physician.[2][4]

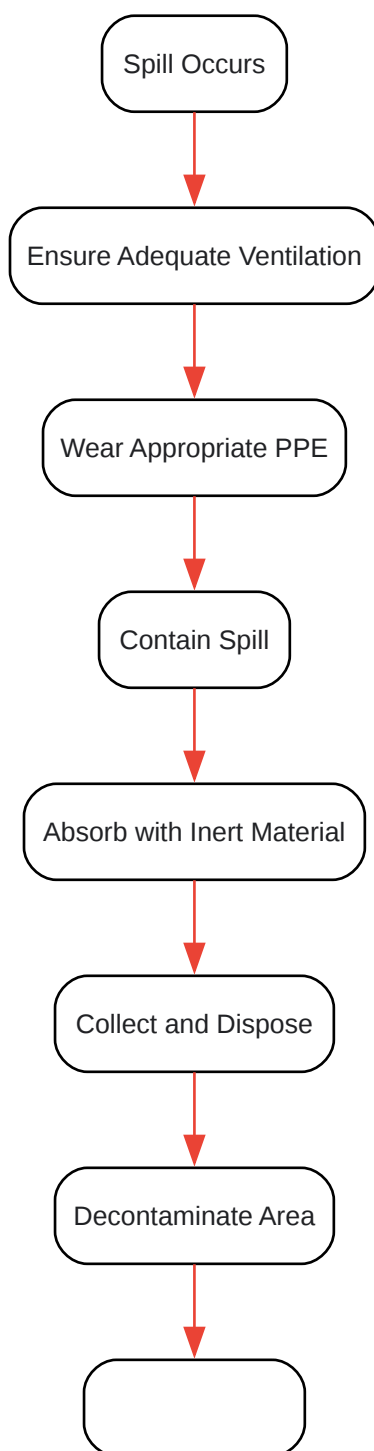
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[2\]](#)[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[\[2\]](#)[\[4\]](#)

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[2\]](#)[\[4\]](#)
- Specific Hazards: Hazardous decomposition products include carbon oxides, nitrogen oxides (NO_x), sulfur oxides, and hydrogen fluoride.[\[7\]](#)[\[8\]](#)
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.
[\[2\]](#)[\[4\]](#)

Spill Response

A clear, logical workflow should be followed in the event of a chemical spill.



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Caption: Workflow for responding to a **PYR14-TFSI** spill.

- Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[2]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleanup: Absorb with an inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.[4]

Toxicological Information

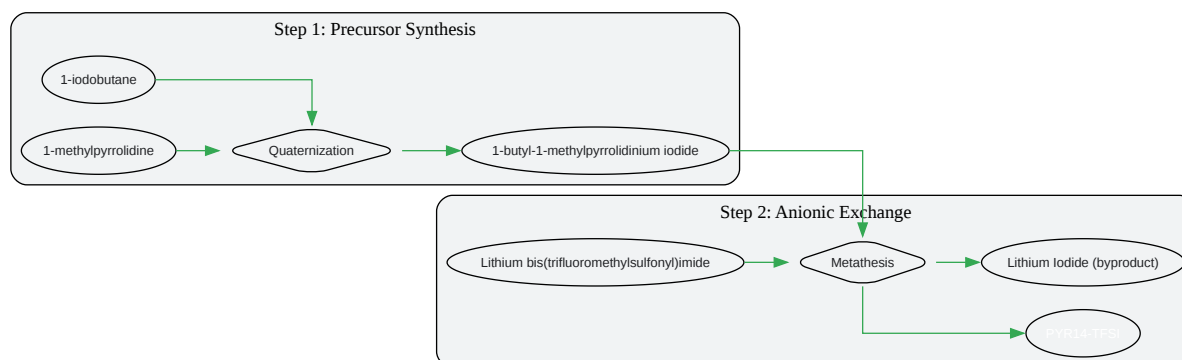
The toxicological properties of **PYR14-TFSI** have not been thoroughly investigated.[7] The available information indicates the following:

- Acute Toxicity: No data available.
- Skin Corrosion/Irritation: Causes skin irritation.[2][7]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[2][7]
- Respiratory or Skin Sensitization: No data available.[4]
- Germ Cell Mutagenicity: No data available.[4]
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.[7]
- Specific Target Organ Toxicity - Single Exposure: May cause respiratory irritation.[2][7]

Experimental Protocols

Synthesis of PYR14-TFSI

A common laboratory-scale synthesis of **PYR14-TFSI** involves a two-step process: precursor synthesis followed by an anionic exchange.



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Caption: General workflow for the synthesis of **PYR14-TFSI**.

Detailed Methodology:

- Precursor Synthesis (Quaternization):
 - Combine 1-methylpyrrolidine and 1-iodobutane in a suitable solvent, such as ethyl acetate.[1]
 - A slight excess of 1-methylpyrrolidine is typically used.[1]
 - The reaction mixture is stirred, often at a controlled temperature, until the formation of the solid precursor, 1-butyl-1-methylpyrrolidinium iodide (Pyr14I), is complete.
 - The solid product is then isolated by filtration and washed to remove unreacted starting materials.
- Anionic Exchange (Metathesis):

- Dissolve the synthesized Pyr14I in a suitable solvent, typically deionized water.[1]
- In a separate vessel, dissolve lithium bis(trifluoromethylsulfonyl)imide (LiTFSI) in the same solvent. A slight excess of LiTFSI is generally used.[1]
- Slowly add the LiTFSI solution to the Pyr14I solution with vigorous stirring.
- The hydrophobic **PYR14-TFSI** will phase-separate from the aqueous solution containing the lithium iodide byproduct.
- The **PYR14-TFSI** phase is then separated and washed multiple times with deionized water to remove any remaining iodide ions and other water-soluble impurities.
- Purification and Drying:
 - The crude **PYR14-TFSI** is further purified, often using activated carbon and/or aluminum oxide to remove colored impurities.[1]
 - The purified ionic liquid is then dried under high vacuum at an elevated temperature (e.g., 80-120°C) for an extended period (e.g., 24 hours) to remove residual water and any volatile organic solvents.[1][9] The water content should be minimized, typically to less than 20 ppm, for electrochemical applications.[9]

Disposal Considerations

Dispose of unused product and contaminated materials in accordance with federal, state, and local regulations. It is recommended to offer surplus and non-recyclable solutions to a licensed disposal company.[2]

This guide is intended to provide comprehensive safety and handling information for **PYR14-TFSI**. It is imperative that all users consult the original Safety Data Sheet provided by their supplier and are adequately trained in handling chemicals of this nature. Always perform a risk assessment before commencing any new experimental work.

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